

Physical properties of 1-Bromo-2,3,4-trimethoxybenzene (melting point, boiling point)

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Compound of Interest

Compound Name: **1-Bromo-2,3,4-trimethoxybenzene**

Cat. No.: **B077699**

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Technical Guide: Physical Properties of 1-Bromo-2,3,4-trimethoxybenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **1-Bromo-2,3,4-trimethoxybenzene**, specifically its melting and boiling points. The document is intended to serve as a reference for professionals in research and development who may be working with this compound.

Core Physical Properties

1-Bromo-2,3,4-trimethoxybenzene is an aromatic organic compound. Its physical state and behavior under varying temperatures are critical parameters for its handling, purification, and use in synthetic chemistry.

Data Summary

The following table summarizes the available quantitative data for the physical properties of **1-Bromo-2,3,4-trimethoxybenzene** and its isomers for comparative purposes.

Property	1-Bromo-2,3,4-trimethoxybenzene	1-Bromo-2,4,6-trimethoxybenzene	1-Bromo-3,4,5-trimethoxybenzene
Melting Point	Data not available in cited sources	97-99 °C	75-83 °C[1]
Boiling Point	263.9 °C at 760 mmHg	Data not available in cited sources	273 °C at 747 mmHg[2]
Flash Point	104.4 °C	Data not available in cited sources	Data not available in cited sources

Experimental Protocols

The determination of melting and boiling points is a fundamental practice in organic chemistry for the characterization and purity assessment of compounds. The following are detailed methodologies for these key experiments.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions to a liquid state. A sharp melting point range (typically 0.5-1.0°C) is indicative of a pure compound, while impurities tend to depress and broaden the melting range.[3]

Capillary Method:

This is a common and effective method for determining the melting point of a crystalline solid. [4]

- **Sample Preparation:** A small amount of the finely powdered, dry sample is packed into a capillary tube, which is sealed at one end, to a height of about 2-3 mm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, with the sample aligned with the thermometer bulb. This assembly is then placed in a heating bath (such as a Thiele tube filled with mineral oil) or a melting point apparatus with a heated metal block.[3]
- **Heating:** The heating medium is heated slowly and steadily, typically at a rate of 1-2°C per minute as the melting point is approached.

- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has liquefied is recorded as the end of the melting range.

Modern laboratories often utilize automated melting point apparatus which use digital sensors and cameras to detect the melting process and provide a precise reading.[\[4\]](#)

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Thiele Tube Method:

This method is suitable for determining the boiling point of small quantities of a liquid.[\[5\]](#)

- Sample Preparation: A small amount of the liquid (a few milliliters) is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed within the test tube containing the liquid.
- Apparatus Setup: The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- Heating: The Thiele tube is heated gently. As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- Observation: The heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube. The heat source is then removed. The liquid will begin to cool, and the stream of bubbles will slow down. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[\[5\]](#)

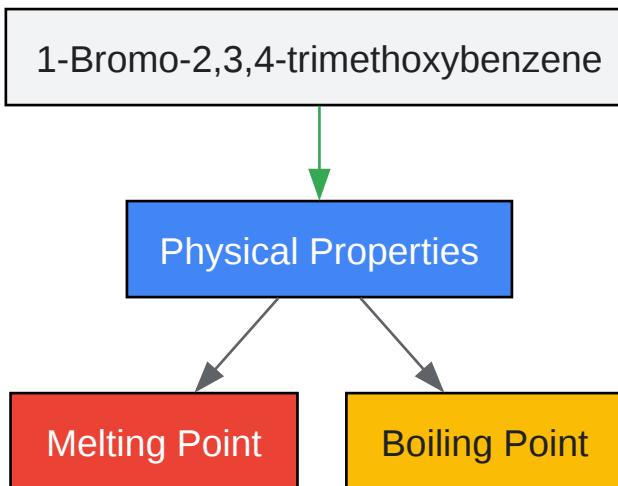
Distillation Method:

For larger quantities of a liquid, the boiling point can be determined during distillation. The temperature of the vapor that is in equilibrium with the boiling liquid is measured. A stable temperature reading on the thermometer placed at the vapor outlet of the distillation flask during a steady distillation corresponds to the boiling point of the liquid.[\[5\]](#)

Logical Relationship of Compound Properties

The following diagram illustrates the hierarchical relationship from the chemical compound to its fundamental physical properties.

Logical Hierarchy of Physical Property Determination



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Caption: Relationship between the chemical compound and its physical properties.

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